

Personal protective equipment for handling MTHFD2-IN-4

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Compound of Interest

Compound Name: MTHFD2-IN-4

Cat. No.: B15623325

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Essential Safety and Handling Guide for MTHFD2-IN-4

This guide provides critical safety procedures and personal protective equipment (PPE) recommendations for handling **MTHFD2-IN-4**, a potent MTHFD2 inhibitor used in cancer research.^[1] While a specific Safety Data Sheet (SDS) for **MTHFD2-IN-4** is not publicly available, the following guidelines are based on the safety profiles of structurally similar compounds and established best practices for managing hazardous chemicals in a laboratory environment.^[2] Adherence to these procedures is crucial for the safety of all researchers, scientists, and drug development professionals.

Hazard Information

Understanding the potential hazards of **MTHFD2-IN-4** is the first step toward safe handling. Based on information for a related MTHFD1 inhibitor, compounds in this class can be harmful if swallowed and may cause serious eye irritation.^[2] The following table summarizes the key hazard information based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[3]

| Hazard | GHS Classification | Pictogram | Signal Word | Hazard Statement |
|------------------------|--------------------|-----------|------------------|---|
| Acute Toxicity (Oral) | Category 4 | वार्निंग | Warning | H302: Harmful if swallowed.[3] |
| Eye Irritation | Category 2A | वार्निंग | Warning | H319: Causes serious eye irritation.[3] |
| Acute Aquatic Hazard | Category 2 | कोई नहीं | (No Signal Word) | H401: Toxic to aquatic life.[3] |
| Chronic Aquatic Hazard | Category 3 | कोई नहीं | (No Signal Word) | H412: Harmful to aquatic life with long lasting effects.[3] |

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **MTHFD2-IN-4** in any form (solid or in solution) to minimize exposure and associated risks.[2] The selection of PPE should be based on a thorough risk assessment and your institution's safety plan.[4]

| PPE Category | Specification | Rationale |
|-------------------------|--|---|
| Eye and Face Protection | Chemical safety goggles and a face shield. | To protect against splashes, aerosols, and solid particulates that can cause serious eye irritation.[2] |
| Skin Protection | Nitrile gloves (double-gloving recommended) and a disposable lab coat. | To prevent skin contact. Double-gloving provides an extra layer of protection.[2] |
| Respiratory Protection | NIOSH-approved N95 respirator or higher (e.g., P100). | Recommended when handling the powdered form to prevent the inhalation of fine particles. [2] |
| Lab Attire | Long pants and closed-toe shoes. | Standard laboratory practice to protect against accidental spills.[2] |

Operational Plan: Handling Procedures

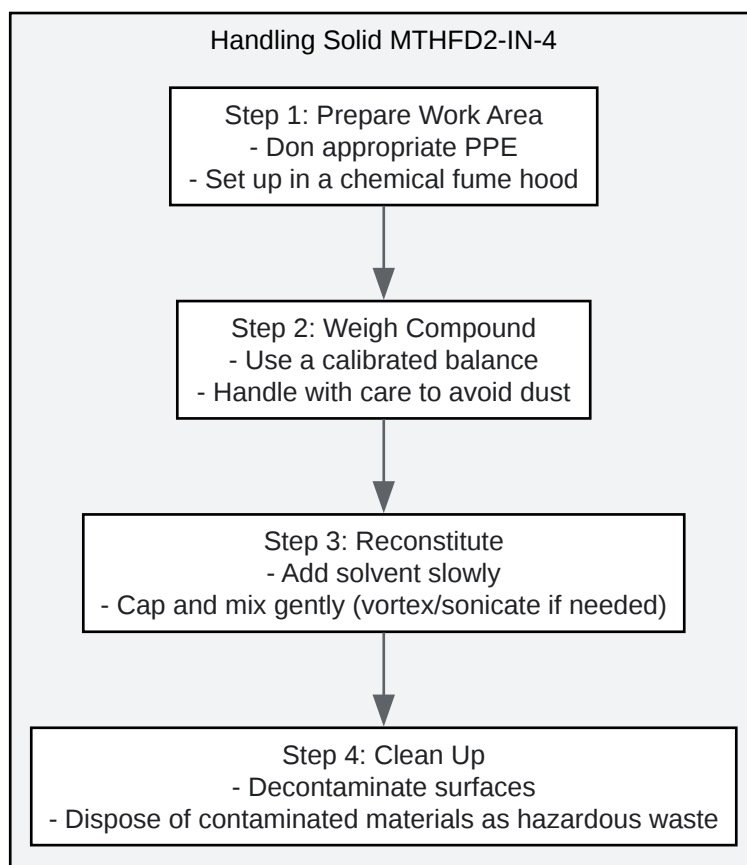
All handling of **MTHFD2-IN-4** must be conducted with strict adherence to the following procedures to ensure a safe laboratory environment.

Engineering Controls

- Chemical Fume Hood: When handling the solid powder, use a chemical fume hood or a powder containment hood to minimize the risk of inhalation and contamination.[2]
- Ventilation: For procedures involving solutions with a lower risk of aerosolization, a well-ventilated area is required. A chemical fume hood is recommended for any procedure with a higher risk of generating aerosols (e.g., vortexing, sonicating).[2]

Handling the Solid Compound

The workflow below outlines the mandatory steps for safely weighing and reconstituting powdered **MTHFD2-IN-4**.

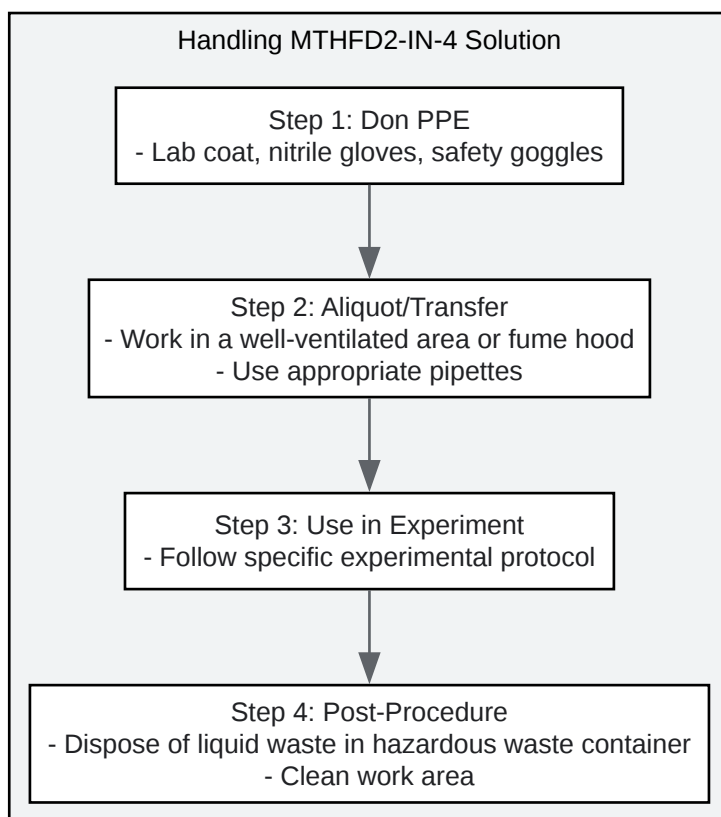


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Caption: Workflow for handling solid **MTHFD2-IN-4**.

Handling the Compound in Solution

Once **MTHFD2-IN-4** is in solution, the following procedural steps must be followed.



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Caption: Workflow for handling **MTHFD2-IN-4** in solution.

First Aid Procedures

In case of accidental exposure, follow these immediate first aid measures.

| Exposure Route | First Aid Measure |
|----------------|---|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[2][5] |
| Skin Contact | Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[6] Seek medical attention if irritation occurs or persists.[5] |
| Inhalation | Remove to fresh air.[6] If not breathing, give artificial respiration.[6] If breathing is difficult, give oxygen. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting.[7] Clean mouth with water and drink plenty of water afterwards.[6] Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Disposal Plan

Proper waste management is a critical component of responsible laboratory practice.[3] All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.[3] Never dispose of **MTHFD2-IN-4** or its containers in the regular trash or down the drain.[3]

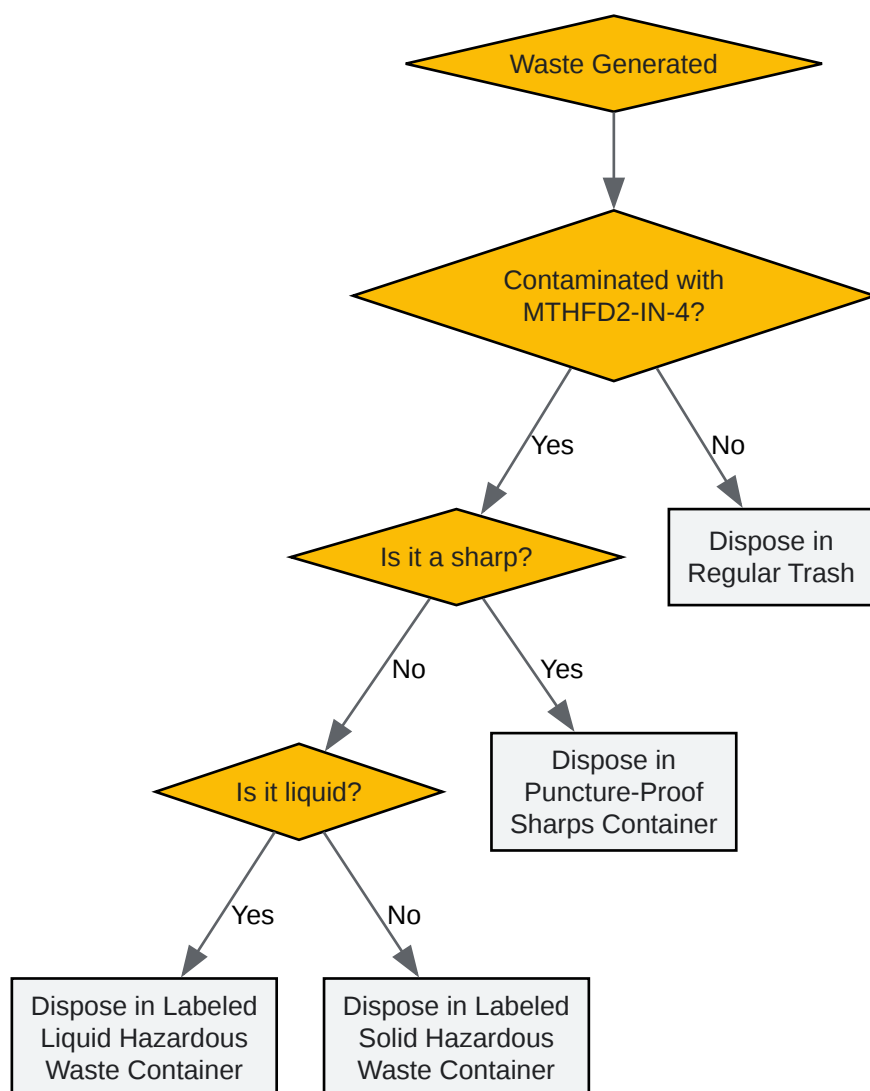
Step-by-Step Disposal Procedures

- Segregation: Keep all waste containing **MTHFD2-IN-4** separate from other waste streams.
- Containers: Use designated, labeled, and leak-proof hazardous waste containers.[3] Ensure containers are kept securely closed except when adding waste.[3]
- Labeling: Immediately label all waste containers with:
 - The full chemical name: "**MTHFD2-IN-4**" (avoid abbreviations).[3]

- The words "Hazardous Waste".
- Appropriate hazard pictograms.[\[3\]](#)
- The Principal Investigator's name, lab room number, and contact information.[\[3\]](#)
- Sharps: Dispose of all contaminated sharps (e.g., pipette tips, needles) in a designated, puncture-proof sharps container.[\[3\]](#)
- Storage: Store hazardous waste in a designated satellite accumulation area within the laboratory.[\[3\]](#) Use secondary containment to contain any potential leaks or spills.[\[3\]](#)

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of waste generated from **MTHFD2-IN-4** experiments.



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Caption: Decision workflow for the disposal of **MTHFD2-IN-4** waste.

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